

Technical Guide: Agomelatine-d4 Certificate of Analysis and Isotopic Purity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical quality control measures for **Agomelatine-d4**, a deuterated internal standard essential for pharmacokinetic and metabolic studies of Agomelatine. This document outlines the typical specifications found in a Certificate of Analysis (CoA), details the experimental protocols for key analytical tests, and illustrates the relevant biological pathways of Agomelatine.

Certificate of Analysis (CoA) - Representative Data

The following tables summarize the typical quantitative data for a batch of **Agomelatine-d4**, providing insights into its identity, purity, and isotopic composition.

Table 1: General Information and Physical Properties



Parameter	Specification
Product Name	Agomelatine-d4
CAS Number	1079389-44-8 (d4)
Chemical Formula	C15H13D4NO2
Molecular Weight	247.33 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol
Storage	-20°C, protect from light

Table 2: Quality Control Test Results

Test	Method	Specification	Result
Chemical Purity	HPLC	≥ 98.0%	99.5%
Identity	¹ H NMR	Conforms to structure	Conforms
Identity	Mass Spectrometry	Conforms to structure	Conforms
Isotopic Purity	Mass Spectrometry	≥ 99%	99.6%
Deuterium Incorporation	Mass Spectrometry / NMR	≥ 98% (d4)	> 99%

Table 3: Isotopic Distribution

Isotopic Species	Abundance (%)
dO	< 0.1
d1	0.1
d2	0.2
d3	0.5
d4	99.2



Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method determines the chemical purity of **Agomelatine-d4** by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water with 0.1% formic acid.
 A typical isocratic condition could be Acetonitrile:Water (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 230 nm.
- Procedure:
 - A standard solution of **Agomelatine-d4** is prepared in the mobile phase.
 - The sample is injected into the HPLC system.
 - The chromatogram is recorded, and the peak area of Agomelatine-d4 is measured.
 - Purity is calculated as the percentage of the main peak area relative to the total peak area of all components in the chromatogram.

Identity by ¹H NMR and Mass Spectrometry

These methods confirm the chemical structure of **Agomelatine-d4**.

¹H NMR Spectroscopy:



- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d6).
- Procedure: A sample of Agomelatine-d4 is dissolved in the deuterated solvent, and the ¹H NMR spectrum is acquired. The resulting spectrum is compared to a reference spectrum to confirm the expected proton signals and their integrations, accounting for the deuterium labeling.
- Mass Spectrometry (MS):
 - Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.
 - Procedure: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is determined. The observed m/z should correspond to the calculated exact mass of the [M+H]⁺ ion of **Agomelatine-d4**.

Isotopic Purity and Deuterium Incorporation by Mass Spectrometry

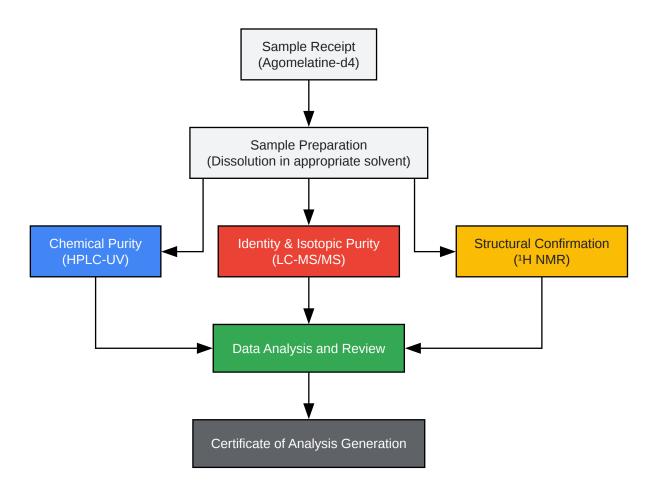
This analysis quantifies the percentage of the deuterated species and the distribution of different isotopologues.

- Instrumentation: High-resolution LC-MS/MS.
- Procedure:
 - The sample is analyzed by mass spectrometry to obtain the mass spectrum of the molecular ion region.
 - The peak intensities for the unlabeled (d0) and all deuterated (d1, d2, d3, d4) species are measured.
 - The isotopic purity is calculated as the percentage of the d4 species relative to the sum of all isotopic species.
 - The deuterium incorporation is determined by the high abundance of the d4 isotopologue.



Visualizations

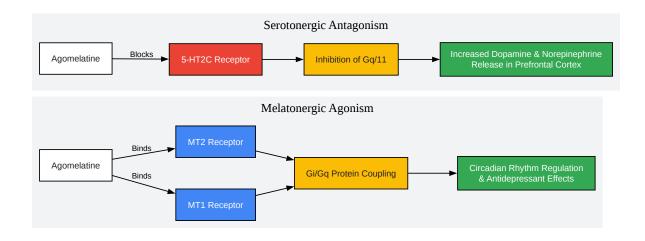
The following diagrams illustrate the analytical workflow and the biological signaling pathways of Agomelatine.



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Analytical Workflow for Agomelatine-d4





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Agomelatine's Dual Signaling Pathways

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